

4-(Benzyloxy)-2,6-difluorobenzaldehyde physical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(Benzyloxy)-2,6-difluorobenzaldehyde

Cat. No.: B1523323

[Get Quote](#)

An In-Depth Technical Guide to 4-(Benzyloxy)-2,6-difluorobenzaldehyde

Introduction

4-(Benzyloxy)-2,6-difluorobenzaldehyde is a fluorinated aromatic aldehyde, a class of organic compounds of significant interest in medicinal chemistry and materials science. The presence of the difluoro substitution pattern on the benzaldehyde ring, combined with the benzyloxy group, imparts unique electronic and steric properties. These characteristics make it a valuable intermediate for the synthesis of complex molecular architectures, particularly in the development of novel pharmaceutical agents and functional materials. The fluorine atoms can enhance metabolic stability, binding affinity, and lipophilicity of target molecules, while the aldehyde functional group serves as a versatile handle for a wide array of chemical transformations. This guide provides a comprehensive overview of its core physical properties, a detailed synthesis protocol, spectroscopic characterization, and essential safety guidelines for researchers and drug development professionals.

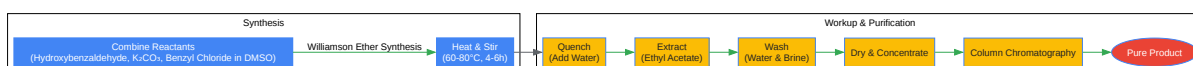
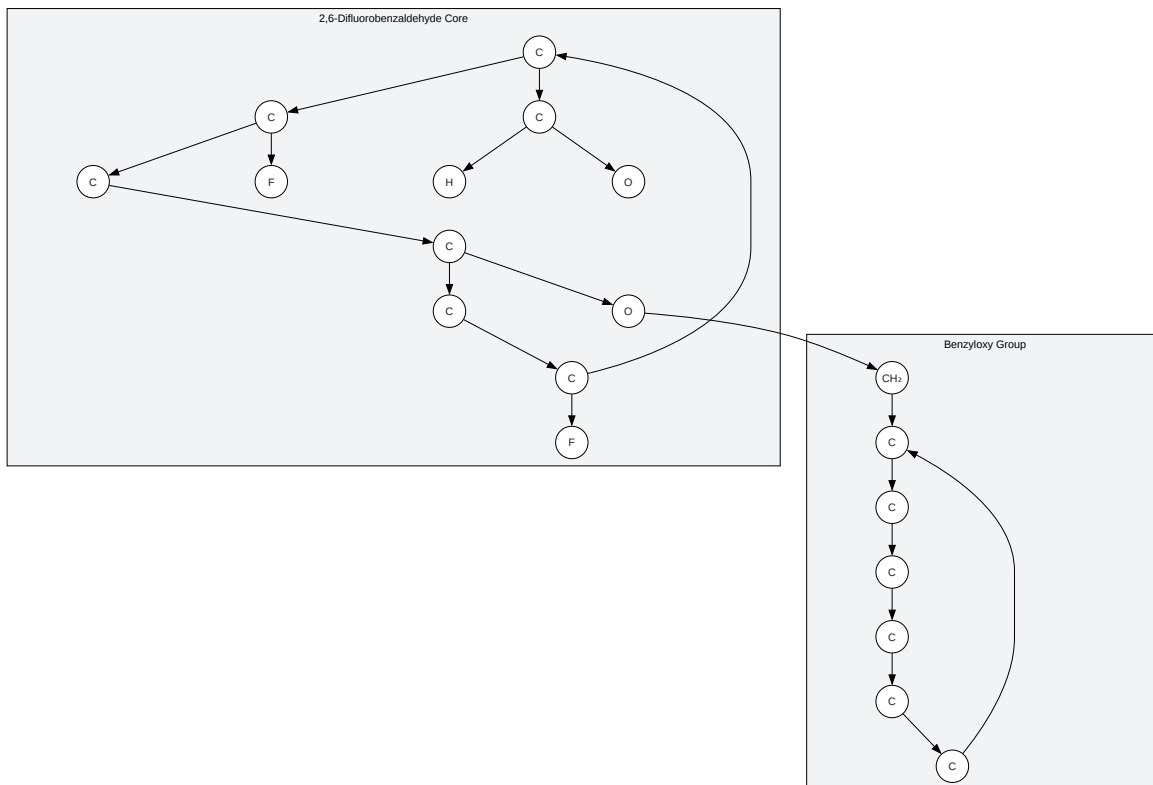
Chemical Identity and Physical Properties

The fundamental physical and chemical properties of **4-(Benzyloxy)-2,6-difluorobenzaldehyde** are crucial for its handling, application in synthesis, and purification. These properties are summarized below.

Property	Value	Source
CAS Number	918524-93-3	[1]
Molecular Formula	C ₁₄ H ₁₀ F ₂ O ₂	[1]
Molecular Weight	248.22 g/mol	[1]
Boiling Point	338.9 ± 37.0 °C (Predicted)	[1]
Appearance	White to off-white solid (Expected)	-
Solubility	Soluble in common organic solvents like DMSO, ethyl acetate, and methanol.	[2][3]

Molecular Structure

The structure of **4-(Benzyloxy)-2,6-difluorobenzaldehyde** is defined by a central benzene ring substituted with an aldehyde group, a benzyloxy group, and two fluorine atoms at positions 2 and 6 relative to the aldehyde.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 4-(benzyloxy)-2,6-difluorobenzaldehyde | 918524-93-3 [amp.chemicalbook.com]

- 2. 4-(3-fluoro-benzyloxy)-benzaldehyde | 66742-57-2 [chemicalbook.com]
- 3. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [4-(Benzyloxy)-2,6-difluorobenzaldehyde physical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1523323#4-benzyloxy-2-6-difluorobenzaldehyde-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com